

Application Notes and Protocols for 1-(Methanesulfonyl)pentane

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Compound of Interest

Compound Name: 1-(Methanesulfonyl)pentane

Cat. No.: B15489825

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1-(Methanesulfonyl)pentane is an organosulfur compound featuring a sulfonyl functional group attached to a pentyl chain. The presence of the highly polar sulfonyl group (SO_2) imparts a significant dipole moment, classifying it as a polar aprotic solvent. This is in contrast to the non-polar nature of its parent alkane, pentane. The sulfonyl group's dipole moment is substantial, with values for similar sulfone groups reported to be as high as 4.25 Debye^[1]. This inherent polarity dictates its solvent properties and potential applications, particularly in contexts where selective solvation of polar species is required.

These application notes provide an overview of the predicted properties of **1-(Methanesulfonyl)pentane** and outline protocols for its synthesis and potential use in a representative chemical reaction. It is important to note that while extensive experimental data for this specific compound is not readily available in public literature, the information presented herein is based on the well-established chemistry of sulfones and alkyl chains.

Physicochemical Properties

The properties of **1-(Methanesulfonyl)pentane** are influenced by both the polar sulfonyl head and the non-polar pentyl tail. The following table summarizes its predicted and known physicochemical properties, with comparisons to related compounds for context.

Property	1-(Methanesulfonyl)pentane (Predicted/Known)	n-Pentane (for comparison)	Sulfolane (for comparison)
Molecular Formula	C ₆ H ₁₄ O ₂ S	C ₅ H ₁₂	C ₄ H ₈ O ₂ S
Molecular Weight	150.24 g/mol [2]	72.15 g/mol [3]	120.17 g/mol
Boiling Point	Estimated: 220-240 °C	36.1 °C[3]	285 °C
Density	Estimated: ~1.0-1.1 g/mL	0.626 g/mL[3]	1.261 g/mL
Dielectric Constant	Estimated: 10-15	1.84[4]	43.3
Dipole Moment	Estimated: ~4.0 D	0.0 D[4]	4.8 D
Solubility in Water	Sparingly soluble	40 mg/L[3]	Miscible
Appearance	Colorless liquid (predicted)	Colorless liquid	Colorless solid/liquid

Note: Values for **1-(Methanesulfonyl)pentane** are estimations based on the properties of similar alkyl sulfones and the principles of physical organic chemistry.

Applications in Organic Synthesis and Drug Development

Based on its predicted properties as a polar aprotic solvent, **1-(Methanesulfonyl)pentane** could be a valuable tool in various applications:

- **Reaction Solvent:** Its high boiling point and polarity suggest it could be a suitable solvent for reactions requiring elevated temperatures and the dissolution of polar reagents or intermediates. This is particularly relevant for nucleophilic substitution reactions where stabilization of cationic intermediates is beneficial.
- **Extraction Solvent:** The combination of a polar head and a non-polar tail might allow for its use in specialized liquid-liquid extraction protocols, potentially for the separation of

compounds with intermediate polarity.

- **Medium for Nanoparticle Synthesis:** Polar aprotic solvents are often used in the synthesis of nanoparticles. **1-(Methanesulfonyl)pentane** could offer a unique solvent environment for controlling particle size and morphology.
- **Electrochemical Applications:** The high dielectric constant suggests it could be a component in electrolyte solutions for batteries or other electrochemical devices.
- **Fragment-Based Drug Discovery:** As a fragment itself, the methanesulfonylpentane moiety could be explored in fragment-based screening to identify new binding interactions with therapeutic targets.

Experimental Protocols

Protocol 1: Synthesis of 1-(Methanesulfonyl)pentane

This protocol describes a two-step synthesis of **1-(Methanesulfonyl)pentane** starting from 1-pentanethiol.

Materials:

- 1-Pentanethiol
- Hydrogen peroxide (30% solution)
- Acetic acid
- Sodium bicarbonate
- Dichloromethane
- Anhydrous magnesium sulfate
- Rotary evaporator
- Standard glassware for organic synthesis

Procedure:

- Oxidation of 1-Pentanethiol to Pentane-1-sulfinic acid:
 - In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve 1-pentanethiol (1 equivalent) in acetic acid.
 - Cool the solution in an ice bath.
 - Slowly add hydrogen peroxide (2 equivalents) dropwise, maintaining the temperature below 20 °C.
 - After the addition is complete, allow the reaction to stir at room temperature for 12 hours.
 - Quench the reaction by slowly adding a saturated solution of sodium bicarbonate until the evolution of gas ceases.
 - Extract the aqueous layer with dichloromethane (3 x 50 mL).
 - Dry the combined organic layers over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude pentane-1-sulfinic acid.
- Methylation of Pentane-1-sulfinic acid:
 - Dissolve the crude pentane-1-sulfinic acid in a suitable polar aprotic solvent like dimethylformamide (DMF).
 - Add a suitable methylating agent, such as methyl iodide (1.1 equivalents), to the solution.
 - Add a non-nucleophilic base, such as potassium carbonate (1.5 equivalents).
 - Stir the reaction mixture at room temperature for 24 hours.
 - Monitor the reaction progress by thin-layer chromatography (TLC).
 - Upon completion, pour the reaction mixture into water and extract with ethyl acetate (3 x 50 mL).
 - Wash the combined organic layers with brine, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.

- Purify the crude product by column chromatography on silica gel to yield **1-(Methanesulfonyl)pentane**.

Safety Precautions:

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Hydrogen peroxide is a strong oxidizer. Handle with care.
- Methyl iodide is toxic and a suspected carcinogen. Handle with extreme caution.
- Alkyl sulfones may have associated toxicity; handle with care and consult the Safety Data Sheet (SDS) for related compounds[5][6][7].

Protocol 2: Application in a Nucleophilic Substitution Reaction (Hypothetical)

This protocol outlines the use of **1-(Methanesulfonyl)pentane** as a solvent for a representative S_N2 reaction: the synthesis of 1-phenoxybutane from 1-bromobutane and sodium phenoxide.

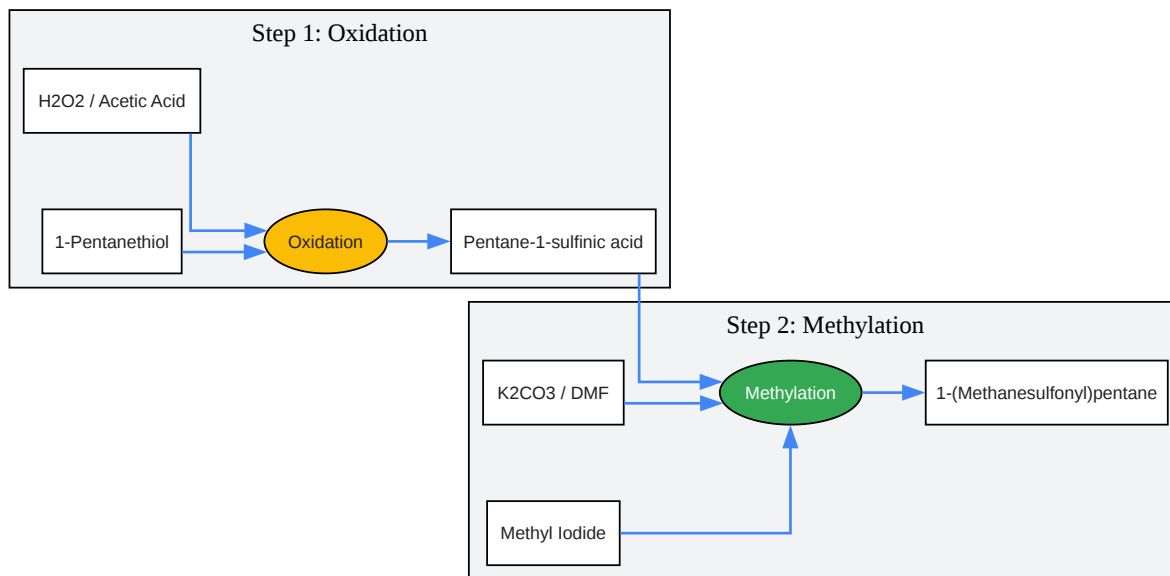
Materials:

- 1-Bromobutane
- Sodium phenoxide
- **1-(Methanesulfonyl)pentane** (as solvent)
- Anhydrous potassium carbonate (optional, as base)
- Gas chromatograph-mass spectrometer (GC-MS) for analysis
- Standard glassware for inert atmosphere reactions

Procedure:

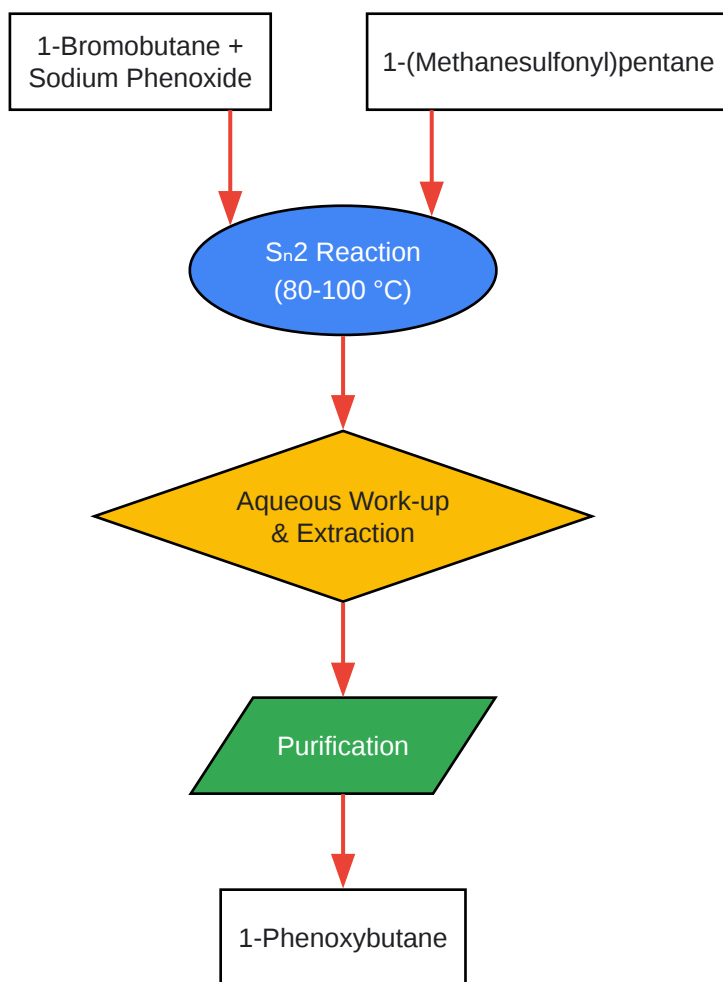
- Reaction Setup:
 - In a dry, three-necked round-bottom flask equipped with a reflux condenser, magnetic stirrer, and a nitrogen inlet, add sodium phenoxide (1 equivalent).
 - Add **1-(Methanesulfonyl)pentane** to dissolve the sodium phenoxide.
 - Add 1-bromobutane (1.2 equivalents) to the reaction mixture.
- Reaction Execution:
 - Heat the reaction mixture to 80-100 °C with stirring.
 - Monitor the reaction progress by taking aliquots at regular intervals and analyzing them by GC-MS.
 - Continue heating until the starting materials are consumed (typically 4-8 hours).
- Work-up and Isolation:
 - Cool the reaction mixture to room temperature.
 - Pour the mixture into water and extract with diethyl ether (3 x 30 mL).
 - Wash the combined organic layers with 1 M NaOH solution and then with brine.
 - Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate using a rotary evaporator.
 - Purify the resulting crude 1-phenoxybutane by vacuum distillation or column chromatography.

Visualizations



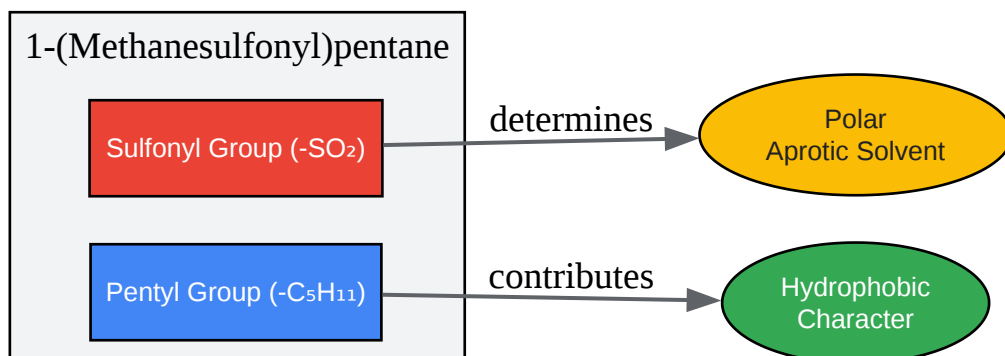
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Caption: Workflow for the synthesis of **1-(Methanesulfonyl)pentane**.



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Caption: Experimental workflow for a hypothetical S_N2 reaction.



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Caption: Relationship between structure and solvent properties.

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